

A Comprehensive Technical Guide to the Solubility of Bumetrizole in Common Organic Solvents

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Compound of Interest

Compound Name: Bumetrizole

Cat. No.: B141658

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This in-depth technical guide provides a detailed overview of the solubility of **Bumetrizole**, a widely used UV absorber, in a variety of common organic solvents relevant to laboratory applications. This document summarizes quantitative solubility data, presents a detailed experimental protocol for solubility determination, and visualizes the experimental workflow.

Core Focus: Bumetrizole Solubility

Bumetrizole (CAS No. 3896-11-5), chemically known as 2-tert-butyl-6-(5-chloro-2H-benzotriazol-2-yl)-4-methylphenol, is a benzotriazole-type ultraviolet light absorber. Its efficacy in protecting materials from photodegradation is critically dependent on its solubility and dispersibility in the host matrix. Understanding its solubility in various organic solvents is paramount for formulation development, quality control, and analytical testing in diverse fields, including polymer science, cosmetics, and coatings.

Quantitative Solubility Data

The solubility of **Bumetrizole** in common organic solvents at room temperature (25°C) has been determined and is summarized in the table below. This data is essential for selecting appropriate solvents for laboratory procedures such as sample preparation for analysis, formulation studies, and reaction chemistry.

Solvent	Solubility (g/100g of solvent) at 25°C
Acetone	2
Ethyl Acetate	4
Methyl Alcohol	0.1
Ethyl Alcohol	0.1
Chloroform	13
Benzene	10.5
Toluene	14
Styrene	14
Butyl Acetate	3.8
Methyl Methacrylate	5.2
Water	<0.1

Data sourced from a technical data sheet provided by HUNAN CHEM.[1]

It is important to note that several sources also qualitatively describe **Bumetrizole** as having slight solubility in chloroform, ethyl acetate, and methanol.[2][3] Its solubility in water is extremely low, reported to be around 4µg/L at 20°C.[2][3]

Experimental Protocol: Determination of Solubility via the Saturation Shake-Flask Method

The following is a detailed methodology for determining the solubility of a solid organic compound like **Bumetrizole** in an organic solvent. This protocol is based on the widely accepted saturation shake-flask method, which is a reliable technique for measuring thermodynamic solubility.[4][5][6]

1. Materials and Equipment:

- **Bumetrizole** (analytical standard)

- Selected organic solvent (HPLC grade or equivalent)
- Analytical balance
- Glass vials with screw caps
- Thermostatically controlled orbital shaker or magnetic stirrer with a hot plate
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- UV-Vis Spectrophotometer or High-Performance Liquid Chromatograph (HPLC)

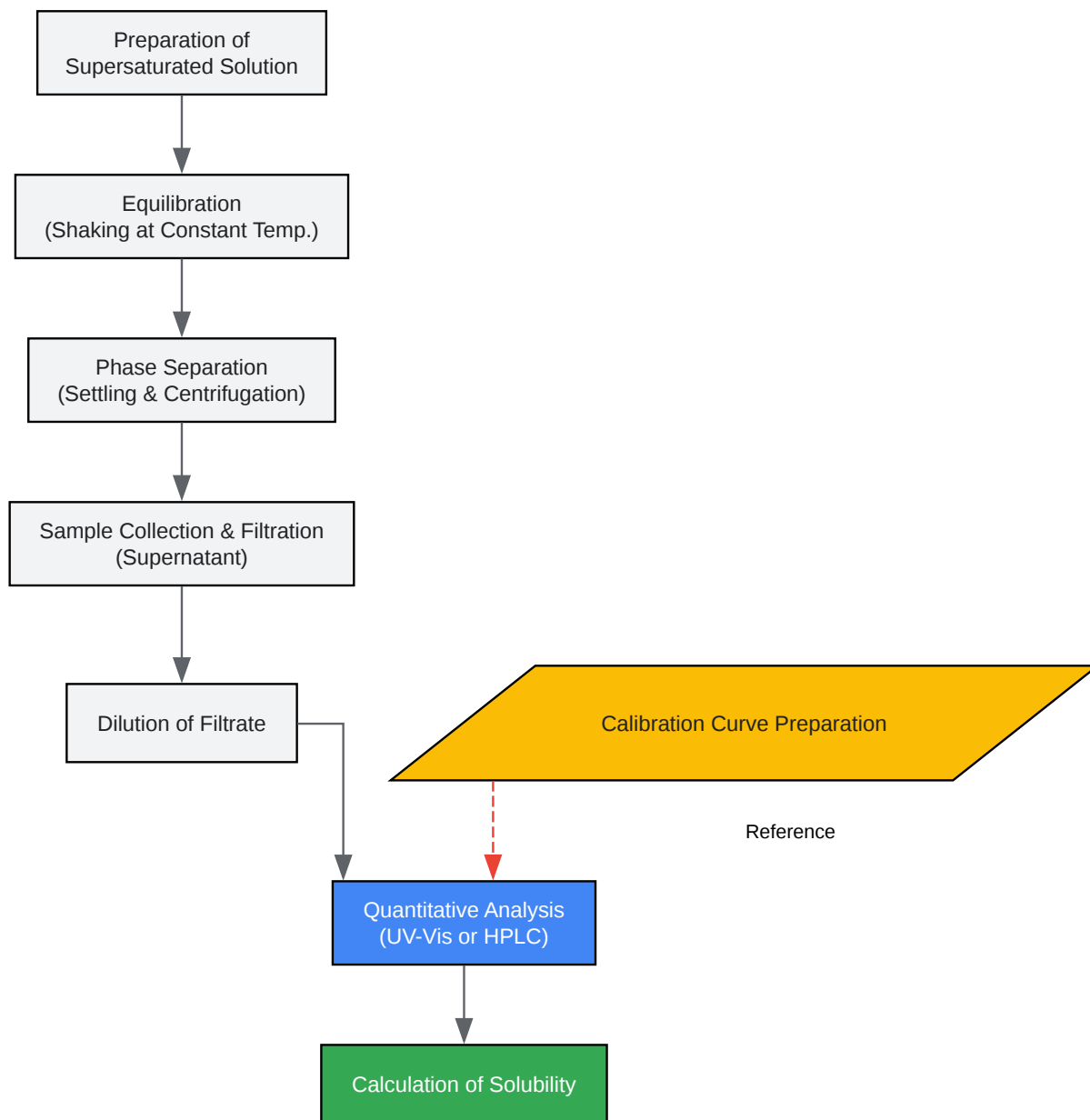
2. Procedure:

- Preparation of Supersaturated Solution:
 - Add an excess amount of **Bumetrizole** to a glass vial containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker or on a magnetic stirrer.
 - Agitate the samples at a constant temperature (e.g., $25 \pm 0.5^\circ\text{C}$) for a sufficient period to allow the system to reach equilibrium. A typical duration is 24 to 48 hours. The time required to reach equilibrium can be determined by taking measurements at different time points until the concentration of the solute in the solution remains constant.^[4]
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed at the same constant temperature for a period to allow the excess solid to settle.

- To ensure complete removal of undissolved solids, centrifuge the vials at a high speed (e.g., 10,000 rpm for 10 minutes).[6]
- Sample Collection and Dilution:
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.
 - Immediately filter the aliquot through a syringe filter into a clean vial. This step is critical to remove any remaining microscopic particles.
 - Accurately dilute the filtered supernatant with the same organic solvent to a concentration that falls within the linear range of the analytical instrument.
- Quantification:
 - Analyze the diluted sample using a calibrated UV-Vis spectrophotometer at the wavelength of maximum absorbance (λ_{max}) for **Bumetrizole** in the specific solvent, or by a validated HPLC method.[6]
 - Prepare a calibration curve using standard solutions of **Bumetrizole** of known concentrations in the same solvent.
 - Determine the concentration of **Bumetrizole** in the diluted sample by comparing its response to the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of **Bumetrizole** in the original saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as g/100g of solvent or mg/mL.

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the saturation shake-flask method for determining the solubility of **Bumetrizole**.



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Caption: Workflow for determining **Bumetrizole** solubility.

This guide provides foundational knowledge for the effective use of **Bumetrizole** in a laboratory setting. The presented data and protocols are intended to assist researchers and professionals in making informed decisions regarding solvent selection and experimental design.

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